

3-(2-Aminopropyl)phenol: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **3-(2-Aminopropyl)phenol** (CAS No: 1075-61-2), also known as Isophen or 3-APPA. Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety protocols and data from the parent compound, phenol, to ensure a conservative and robust safety framework. All personnel handling this substance must be thoroughly trained in these procedures and have access to the appropriate personal protective equipment and emergency facilities.

Section 1: Chemical and Physical Properties

3-(2-Aminopropyl)phenol is a phenethylamine derivative.[1] Its known physical and chemical properties are summarized below. Understanding these properties is crucial for safe storage and handling.



Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO	[2]
Molecular Weight	151.21 g/mol	[2]
CAS Number	1075-61-2	[2]
Appearance	Solid	[3]
Melting Point	137 °C	[4]
Boiling Point	273.23°C (estimate)	[4][5]
рКа	9.86 ± 0.10 (Predicted)	[4]
Synonyms	Phenol, m-(2-aminopropyl)-; α- Methyl-m-tyramine; Isophen; 3- APPA	[6]

Section 2: Hazard Identification and Toxicological Summary

The primary hazards associated with **3-(2-Aminopropyl)phenol** are related to its phenolic structure. It is classified as causing serious eye irritation.[2] When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx).[4]

Due to the scarcity of specific toxicological data for **3-(2-Aminopropyl)phenol**, data for the parent compound, phenol, is provided as a conservative reference. Phenol is highly corrosive, toxic by all routes of exposure, and can be rapidly absorbed through the skin, potentially causing severe systemic effects.[7][8][9]

Acute Toxicity Data



Compound	Test	Route	Species	Value	Source
3-(2- Aminopropyl) phenol	LD50	Subcutaneou s	Mouse	17 mg/kg	[4]
Phenol	LD ₅₀	Oral	Rat	317 mg/kg	[7]
Phenol	LD ₅₀	Oral	Mouse	270 mg/kg	[7]
Phenol	LD ₅₀	Dermal	Rabbit	630 mg/kg	[7]
Phenol	LC50	Inhalation	Rat	316 mg/m ³	[6]

GHS Classification for 3-(2-Aminopropyl)phenol

Hazard Class	Category	Hazard Statement
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation

Source: ECHA C&L Inventory[2]

Summary of Other Toxicological Effects (Based on Phenol)

- Skin Corrosion/Irritation: Causes severe skin burns.[6] Phenol can be absorbed through intact skin and may cause symptoms similar to inhalation and ingestion.[10]
- Germ Cell Mutagenicity: Phenol is suspected of causing genetic defects and is mutagenic for mammalian somatic cells and bacteria/yeast.[6][7]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) classifies phenol as Group 3 (Not classifiable as to its carcinogenicity to humans).[7] The EPA has classified phenol as Group D (not classifiable as to human carcinogenicity).[9]
- Reproductive Toxicity: No definitive evidence has established phenol as a reproductive toxicant in humans.[11][12] However, developmental effects have been observed in animals at dose levels that also cause maternal toxicity.[11][13]



Specific Target Organ Toxicity (STOT): May cause damage to the central nervous system,
 liver, and kidneys through prolonged or repeated exposure.[7][8]

Section 3: Occupational Exposure Limits

No specific Occupational Exposure Limits (OELs) have been established for **3-(2-Aminopropyl)phenol**. Therefore, the established limits for phenol should be strictly adhered to as a minimum precaution.

Organization	Limit	Value
OSHA	PEL (8-hr TWA)	5 ppm (19 mg/m³)
NIOSH	REL (10-hr TWA)	5 ppm (19 mg/m³)
NIOSH	Ceiling (15-min)	15.6 ppm (60 mg/m³)
ACGIH	TLV (8-hr TWA)	5 ppm (19 mg/m³)
IDLH	Immediately Dangerous to Life or Health	250 ppm

Sources: OSHA, NIOSH, ACGIH[14][15]

Section 4: Engineering Controls and Personal Protective Equipment (PPE)

A robust safety protocol requires a combination of engineering controls and appropriate PPE.

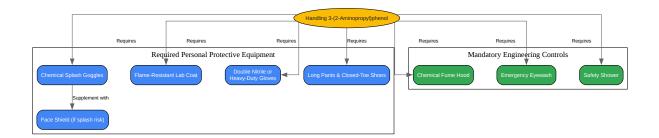
Engineering Controls

- Ventilation: All work with 3-(2-Aminopropyl)phenol, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[8][16]
- Safety Equipment: An ANSI-approved emergency eyewash station and safety shower must be immediately accessible within a 10-second travel time from the work area.[8][16][17]



Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles are mandatory.[16] When there is a significant risk of splashing, a face shield must be worn in addition to goggles.[8][17]
- Skin and Body Protection:
 - A flame-resistant lab coat must be worn and fully buttoned.[8]
 - Long pants and closed-toe shoes are required.[8]
 - For tasks with a high splash potential, a butyl rubber or neoprene apron should be worn.
- Hand Protection: Due to the severe skin hazards of phenols, proper glove selection is critical.
 - For incidental contact, double-gloving with standard nitrile gloves (minimum 4 mil) is recommended. Gloves must be changed immediately upon contamination.[18]
 - For direct handling, making solutions, or when prolonged contact is possible, heavy-duty utility gloves (e.g., neoprene, butyl rubber, or Viton®) should be worn over inner nitrile gloves.[8]





Click to download full resolution via product page

Caption: Core safety controls for handling **3-(2-aminopropyl)phenol**.

Section 5: Safe Handling, Storage, and Disposal Handling

- Avoid the formation of dust and aerosols.[19]
- Never work alone when handling this compound.[17]
- Wash hands thoroughly after handling, even if gloves were worn.[16]
- Never heat or melt in an unventilated area such as an incubator or microwave.[16]
- Transport chemicals in secondary, shatter-resistant containment.[18]

Storage

- Store in a cool, dry, well-ventilated area.[18][19]
- Keep containers tightly closed.[18]
- Store below eye level.[18]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and chemically active metals.[6][18]

Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Contaminated materials and waste chemical should be placed in a clearly labeled, sealed container for hazardous waste pickup. Do not mix with other waste streams.[16]

Section 6: Emergency Procedures and First Aid

Rapid response is critical in the event of an exposure. Anyone assisting in decontamination must wear appropriate protective clothing and gloves.[8]



First-Aid Measures

- Skin Contact:
 - Immediately move to the nearest emergency shower or drench hose.[8]
 - While rinsing, remove all contaminated clothing.
 - Flush the affected area with copious amounts of water for at least 15 minutes.[8][16]
 - After initial water flush, if available, repeatedly swab the affected area with low-molecularweight polyethylene glycol (PEG 300 or PEG 400) until the odor of phenol is gone.[10][17]
 - Seek immediate medical attention.[8] For large exposures, call emergency services (911).
 [17]
- Eye Contact:
 - Immediately proceed to the nearest emergency eyewash station.[8]
 - Hold eyelids open and flush with a continuous stream of water for at least 15-20 minutes.
 [10][16] Do not interrupt flushing.
 - Remove contact lenses if it can be done easily.
 - Seek immediate medical attention.[8][10]
- Inhalation:
 - Move the exposed individual to fresh air immediately.[8]
 - If breathing is difficult or has stopped, provide artificial respiration.
 - Seek immediate medical attention.[8]
- Ingestion:
 - Do NOT induce vomiting.[20]



- Rinse mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water.[19]
- Seek immediate medical attention.[20]

Caption: First aid workflow for 3-(2-aminopropyl)phenol exposure.

Spill Response

- Small Spills (<50 mL):
 - Ensure appropriate PPE is worn (double gloves, goggles, lab coat).
 - Absorb the spill with an inert material like vermiculite, sand, or paper towels.
 - Place the absorbent material and any contaminated items into a sealed, labeled container for hazardous waste disposal.[16]
 - Wipe down the spill area with a soap and water solution.[18]
- Large Spills (>50 mL):
 - Evacuate the laboratory immediately and close the doors.[16]
 - Alert others in the area and notify your institution's Environmental Health and Safety (EHS)
 department or emergency response team.
 - Do not attempt to clean up a large spill without specialized training and equipment.

Section 7: Experimental Protocols

No detailed, published experimental protocols specifically for the handling of **3-(2-Aminopropyl)phenol** were identified. The following workflow represents a generalized protocol for its use in a research setting, incorporating best practices for handling hazardous phenolic compounds.

General Laboratory Use Workflow

Preparation:



- Review this safety guide and the compound-specific Safety Data Sheet (SDS).
- Prepare a designated work area within a chemical fume hood.[18]
- Ensure the availability and functionality of the emergency shower and eyewash.[16]
- Assemble all necessary materials and PPE before beginning work.

Execution:

- Don all required PPE as outlined in Section 4.
- Perform all manipulations, including weighing and dilutions, inside the fume hood.
- Keep containers sealed when not in use.
- Handle the material carefully to avoid generating dust.

Post-Experiment:

- Decontaminate all surfaces within the fume hood with soap and water. [18]
- Segregate all hazardous waste into appropriately labeled containers.
- Carefully remove PPE, avoiding self-contamination.
- Wash hands thoroughly with soap and water.



Click to download full resolution via product page

Caption: General workflow for safe laboratory use.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-(2-Aminopropyl)phenol | 1075-61-2 | Benchchem [benchchem.com]
- 2. 3-(2-Aminopropyl)phenol | C9H13NO | CID 102551 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 3-(2-aminopropyl)phenol CAS#: 1075-61-2 [amp.chemicalbook.com]
- 5. 3-(2-aminopropyl)phenol CAS#: 1075-61-2 [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. hmdb.ca [hmdb.ca]
- 8. ehs.yale.edu [ehs.yale.edu]
- 9. epa.gov [epa.gov]
- 10. Working Safely with Phenol Guideline / Document / Policy and Procedure Library [policies.uq.edu.au]
- 11. RELEVANCE TO PUBLIC HEALTH Toxicological Profile for Phenol NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. oehha.ca.gov [oehha.ca.gov]
- 13. oehha.ca.gov [oehha.ca.gov]
- 14. nj.gov [nj.gov]
- 15. PHENOL | Occupational Safety and Health Administration [osha.gov]
- 16. ehs.berkeley.edu [ehs.berkeley.edu]
- 17. chemistry.unm.edu [chemistry.unm.edu]
- 18. ehs.umich.edu [ehs.umich.edu]
- 19. Page loading... [guidechem.com]
- 20. fishersci.com [fishersci.com]



 To cite this document: BenchChem. [3-(2-Aminopropyl)phenol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671444#3-2-aminopropyl-phenol-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com